

A Technical Guide to the Spectral Analysis of 4-Bromo-2-ethoxypyrimidine

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Compound of Interest

Compound Name: 4-Bromo-2-ethoxypyrimidine

CAS No.: 959240-78-9

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For Researchers, Scientists, and Drug Development Professionals

Foreword

In the landscape of modern medicinal chemistry and materials science, halogenated pyrimidines stand as versatile scaffolds for the synthesis of novel compounds with significant biological and physical properties. Among these, **4-Bromo-2-ethoxypyrimidine** is a key building block, its reactivity and structural characteristics lending themselves to a variety of synthetic transformations. A thorough understanding of its spectral properties is paramount for reaction monitoring, quality control, and the unambiguous identification of its derivatives. This guide provides an in-depth analysis of the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for **4-Bromo-2-ethoxypyrimidine**, grounded in established spectroscopic principles and supported by field-proven methodologies.

Molecular Structure and Physicochemical Properties

4-Bromo-2-ethoxypyrimidine possesses a distinct molecular architecture that dictates its spectral behavior. The electron-withdrawing nature of the bromine atom and the pyrimidine ring, coupled with the electron-donating ethoxy group, creates a unique electronic environment that is reflected in its spectroscopic signatures.

Table 1: Physicochemical Properties of **4-Bromo-2-ethoxypyrimidine**

Property	Value
Molecular Formula	C ₆ H ₇ BrN ₂ O
Molecular Weight	203.04 g/mol
Appearance	Off-white to pale yellow solid
Solubility	Soluble in common organic solvents (e.g., CDCl ₃ , DMSO)

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the cornerstone of structural elucidation for organic molecules. For **4-Bromo-2-ethoxypyrimidine**, both ¹H and ¹³C NMR provide critical information regarding the connectivity and chemical environment of each atom.

¹H NMR Spectroscopy

The proton NMR spectrum of **4-Bromo-2-ethoxypyrimidine** is expected to exhibit distinct signals for the aromatic protons on the pyrimidine ring and the protons of the ethoxy group.

Expected ¹H NMR Spectral Data (in CDCl₃, 400 MHz):

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~8.3	Doublet	1H	H-6
~7.0	Doublet	1H	H-5
~4.5	Quartet	2H	-OCH ₂ CH ₃
~1.4	Triplet	3H	-OCH ₂ CH ₃

The downfield shift of the H-6 proton is attributed to the deshielding effects of the adjacent nitrogen atom and the bromine atom. The coupling between H-5 and H-6 will result in a doublet for each signal. The ethoxy group will present as a characteristic quartet for the methylene protons and a triplet for the methyl protons.

¹³C NMR Spectroscopy

The ¹³C NMR spectrum provides a map of the carbon framework of the molecule.

Expected ¹³C NMR Spectral Data (in CDCl₃, 100 MHz):

Chemical Shift (δ , ppm)	Assignment
~165	C-2
~160	C-6
~125	C-4
~115	C-5
~63	-OCH ₂ CH ₃
~14	-OCH ₂ CH ₃

The carbon atoms directly attached to electronegative atoms (oxygen and nitrogen) will appear at the downfield end of the spectrum. The C-4 carbon, bonded to bromine, will also be significantly shifted.

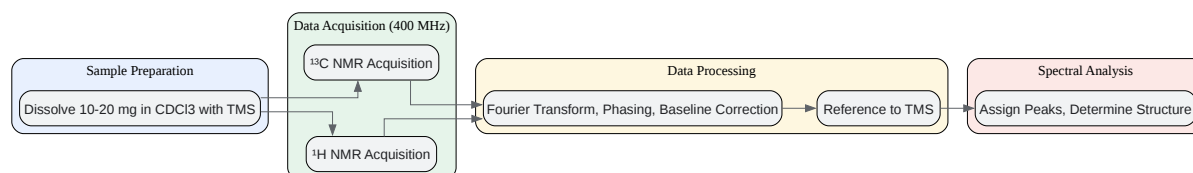
Experimental Protocol for NMR Spectroscopy

A robust and reproducible protocol is essential for acquiring high-quality NMR data.

Step-by-Step Methodology:

- Sample Preparation: Dissolve approximately 10-20 mg of **4-Bromo-2-ethoxypyrimidine** in 0.5-0.7 mL of deuterated chloroform (CDCl_3) containing tetramethylsilane (TMS) as an internal standard (0 ppm).
- Instrumentation: Utilize a 400 MHz (or higher) NMR spectrometer.
- ^1H NMR Acquisition Parameters:
 - Spectral Width: -2 to 12 ppm.[\[1\]](#)
 - Pulse Angle: 30° .
 - Acquisition Time: ~3-4 seconds.
 - Relaxation Delay: 1-2 seconds.[\[2\]](#)
 - Number of Scans: 16-32.
- ^{13}C NMR Acquisition Parameters:
 - Spectral Width: 0 to 200 ppm.[\[1\]](#)
 - Pulse Program: Proton-decoupled (e.g., zgpg30).[\[1\]](#)
 - Pulse Angle: $30\text{-}45^\circ$.[\[3\]](#)
 - Acquisition Time: 1-2 seconds.[\[1\]](#)
 - Relaxation Delay: 2-5 seconds.[\[1\]](#)[\[3\]](#)
 - Number of Scans: 1024 or more, due to the low natural abundance of ^{13}C .[\[1\]](#)[\[3\]](#)

- **Data Processing:** Process the raw data using appropriate software by applying Fourier transformation, phase correction, and baseline correction. Reference the spectra to the TMS signal.^[2]



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Caption: Conceptual workflow for NMR spectral analysis.

Infrared (IR) Spectroscopy

IR spectroscopy probes the vibrational modes of molecules, providing valuable information about the functional groups present.

Expected IR Absorption Bands:

Wavenumber (cm ⁻¹)	Intensity	Assignment
3100-3000	Medium	Aromatic C-H stretch
2980-2850	Medium-Strong	Aliphatic C-H stretch (-OCH ₂ CH ₃)
1600-1550	Strong	C=N stretch (pyrimidine ring)
1480-1440	Medium-Strong	C=C stretch (pyrimidine ring)
1250-1200	Strong	C-O-C stretch (aryl ether)
~1100	Strong	C-O stretch (ethoxy)
800-750	Strong	C-H out-of-plane bending
~600	Medium	C-Br stretch

Experimental Protocol for IR Spectroscopy

Step-by-Step Methodology (KBr Pellet Method):[\[2\]](#)

- Sample Preparation: Grind 1-2 mg of **4-Bromo-2-ethoxypyrimidine** with 100-200 mg of dry potassium bromide (KBr) powder in an agate mortar and pestle until a fine, homogeneous mixture is obtained.[\[2\]](#)
- Pellet Formation: Transfer the mixture to a pellet press and apply pressure to form a thin, transparent pellet.[\[2\]](#)
- Data Acquisition: Place the KBr pellet in the sample holder of an FTIR spectrometer and acquire the spectrum, typically in the range of 4000-400 cm⁻¹.[\[2\]](#)
- Data Analysis: Identify and assign the characteristic absorption bands corresponding to the functional groups.[\[2\]](#)

Mass Spectrometry (MS)

Mass spectrometry is a powerful technique for determining the molecular weight and elemental composition of a compound, as well as providing structural information through fragmentation analysis.

Expected Mass Spectral Data (Electron Ionization - EI):

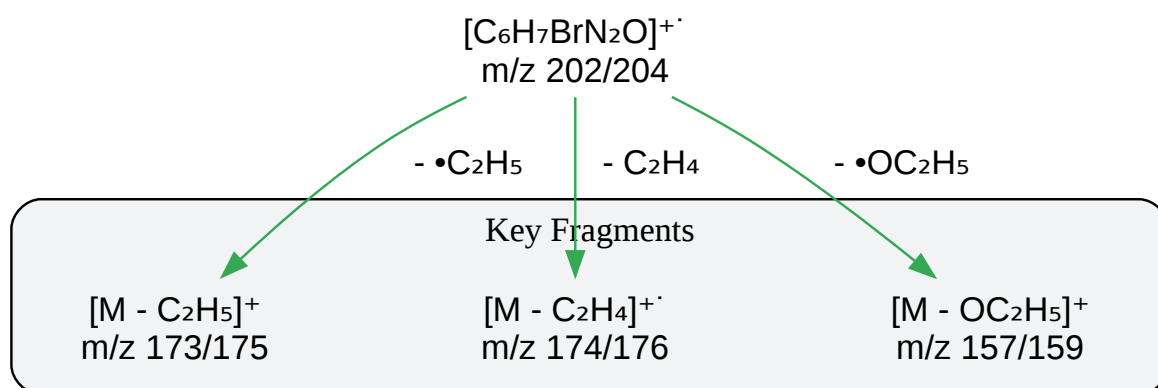
- Molecular Ion (M^+): A prominent molecular ion peak will be observed. Due to the presence of bromine, a characteristic isotopic pattern with two peaks of nearly equal intensity at m/z 202 and 204 (for ^{79}Br and ^{81}Br isotopes) is expected.^[4]
- Key Fragmentation Pathways:
 - Loss of an ethyl radical ($-\text{CH}_2\text{CH}_3$) from the molecular ion to give a fragment at m/z 173/175.
 - Loss of ethylene ($-\text{C}_2\text{H}_4$) via a McLafferty-type rearrangement to yield a fragment at m/z 174/176.
 - Loss of the ethoxy radical ($-\text{OCH}_2\text{CH}_3$) to give a fragment at m/z 157/159.
 - Loss of HBr from the molecular ion, although this may be less favorable under EI conditions.

Experimental Protocol for Mass Spectrometry

Step-by-Step Methodology (GC-MS with EI):

- Sample Preparation: Prepare a dilute solution (e.g., 100 $\mu\text{g/mL}$) of **4-Bromo-2-ethoxypyrimidine** in a volatile organic solvent such as dichloromethane or ethyl acetate.
- Instrumentation: Utilize a Gas Chromatograph coupled to a Mass Spectrometer (GC-MS) with an Electron Ionization (EI) source.
- GC Parameters:
 - Injector Temperature: 250 $^{\circ}\text{C}$.
 - Oven Program: Start at a suitable temperature (e.g., 80 $^{\circ}\text{C}$), hold for 1-2 minutes, then ramp to a final temperature (e.g., 280 $^{\circ}\text{C}$) at a rate of 10-20 $^{\circ}\text{C/min}$.
 - Carrier Gas: Helium at a constant flow rate.

- MS Parameters:
 - Ionization Mode: Electron Ionization (EI).
 - Ionization Energy: 70 eV.
 - Mass Range: m/z 40-400.
 - Source Temperature: 230 °C.
- Data Analysis: Analyze the resulting mass spectrum to identify the molecular ion and characteristic fragment ions. Compare the observed isotopic patterns with theoretical predictions for bromine-containing compounds.[2]



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Caption: Predicted major fragmentation pathways in EI-MS.

Conclusion

The comprehensive spectral analysis of **4-Bromo-2-ethoxypyrimidine**, encompassing NMR, IR, and MS techniques, provides a robust framework for its unequivocal identification and characterization. The interplay of the bromo, ethoxy, and pyrimidine functionalities gives rise to a unique and predictable set of spectral data. By adhering to the detailed experimental protocols and interpretative guidelines presented in this document, researchers and scientists can confidently utilize this valuable synthetic intermediate in their drug discovery and materials science endeavors.

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